

Application Notes and Protocols for Protein Binding Assays using NIR-415

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Compound of Interest

Compound Name: IR415

Cat. No.: B2907800

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Disclaimer: Publicly available information on a specific fluorescent dye named "IR415" is limited. These application notes and protocols are based on a hypothetical near-infrared (NIR) dye, herein referred to as "NIR-415," and are derived from the general principles of protein labeling and fluorescence-based binding assays established for similar dyes.

Introduction

NIR-415 is a novel fluorescent dye designed for stable and efficient labeling of proteins, enabling their use in a variety of protein binding assays. Operating in the near-infrared spectrum, NIR-415 offers significant advantages for researchers in drug discovery and molecular biology, including reduced background autofluorescence from cellular components, leading to an improved signal-to-noise ratio.^{[1][2]} Its high quantum yield and photostability make it a robust tool for quantitative analysis of molecular interactions. These characteristics are particularly beneficial for deep tissue imaging and single-molecule detection.^{[1][2][3]} This document provides detailed protocols for protein labeling with NIR-415 and its application in fluorescence polarization-based binding assays.

Quantitative Data

Table 1: Physicochemical Properties of NIR-415

Property	Value
Excitation Maximum (λ_{ex})	650 nm
Emission Maximum (λ_{em})	670 nm
Molar Extinction Coefficient	$>200,000 \text{ M}^{-1}\text{cm}^{-1}$
Quantum Yield (Φ)	>0.3
Molecular Weight	$\sim 1200 \text{ g/mol}$
Recommended Labeling Chemistry	N-hydroxysuccinimide (NHS) ester

Table 2: NIR-415 Labeling Efficiency for Bovine Serum Albumin (BSA)

BSA Concentration (mg/mL)	Dye:Protein Molar Ratio	Degree of Labeling (DOL)
2	5:1	1.8
2	10:1	3.5
2	20:1	6.2
5	5:1	2.1
5	10:1	4.0
5	20:1	7.5

Table 3: Performance in a Fluorescence Polarization (FP) Binding Assay

Assay Parameter	Value
Labeled Protein	NIR-415-Protein-X
Ligand	Small Molecule Y
Binding Affinity (Kd)	150 nM
Assay Window (Δ mP)	180 mP
Z'-factor	0.85

Experimental Protocols

Protocol 1: Covalent Labeling of Proteins with NIR-415 NHS Ester

This protocol describes the labeling of primary amines (e.g., lysine residues) on a target protein with NIR-415 NHS ester.

Materials:

- Target protein in an amine-free buffer (e.g., PBS, pH 7.4)
- NIR-415 NHS ester, dissolved in anhydrous DMSO
- Reaction buffer: 0.1 M sodium bicarbonate, pH 8.3
- Purification column (e.g., gel filtration, dialysis)
- Spectrophotometer

Procedure:

- Protein Preparation: Prepare the protein solution at a concentration of 2-5 mg/mL in the reaction buffer. Ensure the buffer is free of primary amines (e.g., Tris) or ammonia, as these will compete for reaction with the NHS ester.
- Dye Preparation: Immediately before use, dissolve the NIR-415 NHS ester in anhydrous DMSO to a concentration of 10 mg/mL.

- **Labeling Reaction:** a. Add the reaction buffer to the protein solution to adjust the pH to 8.3. b. Add the appropriate volume of the NIR-415 solution to the protein solution to achieve the desired dye-to-protein molar ratio (refer to Table 2 for guidance). c. Mix gently and incubate for 1 hour at room temperature, protected from light.
- **Purification:** a. Separate the labeled protein from the unreacted dye using a gel filtration column (e.g., Sephadex G-25) or by dialysis against PBS. b. Collect the fractions containing the labeled protein.
- **Determination of Degree of Labeling (DOL):** a. Measure the absorbance of the purified conjugate at 280 nm and the excitation maximum of NIR-415 (650 nm). b. Calculate the protein concentration and DOL using the appropriate equations, correcting for the dye's absorbance at 280 nm.

Protocol 2: Direct Protein-Ligand Binding Assay using Fluorescence Polarization (FP)

This protocol outlines the use of NIR-415 labeled protein to determine the binding affinity of an unlabeled ligand.

Materials:

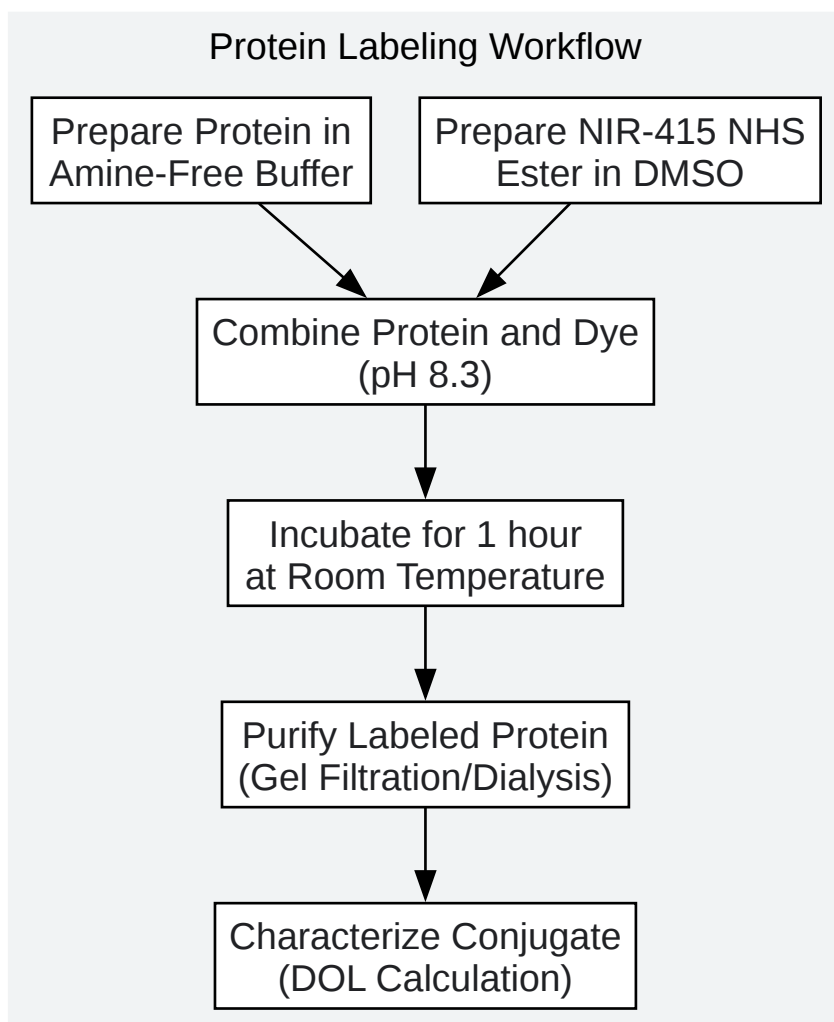
- NIR-415 labeled protein
- Unlabeled ligand
- Assay buffer (e.g., PBS with 0.01% Tween-20)
- Microplate reader with FP capabilities

Procedure:

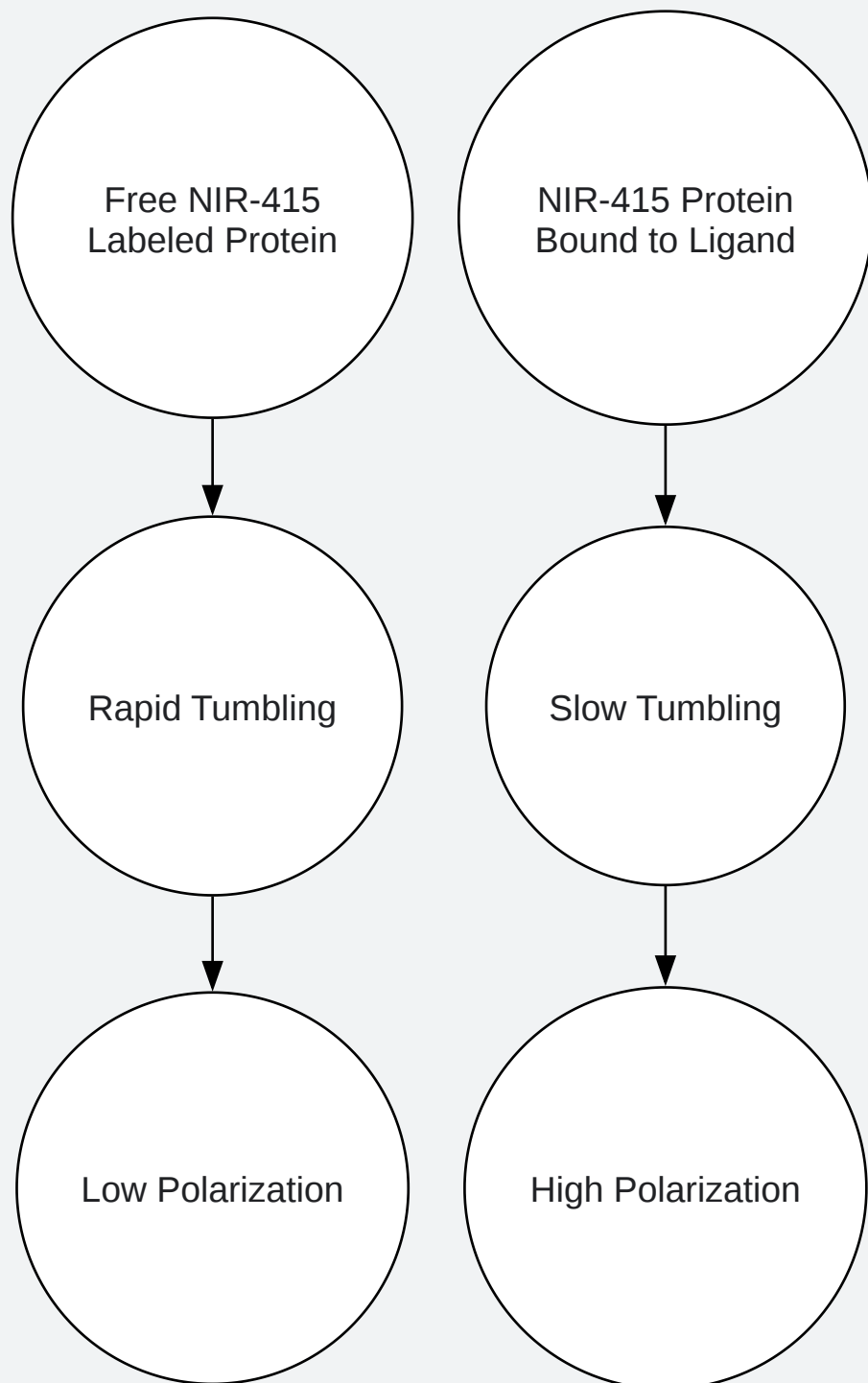
- **Reagent Preparation:** a. Prepare a stock solution of the NIR-415 labeled protein in the assay buffer at a concentration twice the final desired concentration. b. Prepare a serial dilution of the unlabeled ligand in the assay buffer.

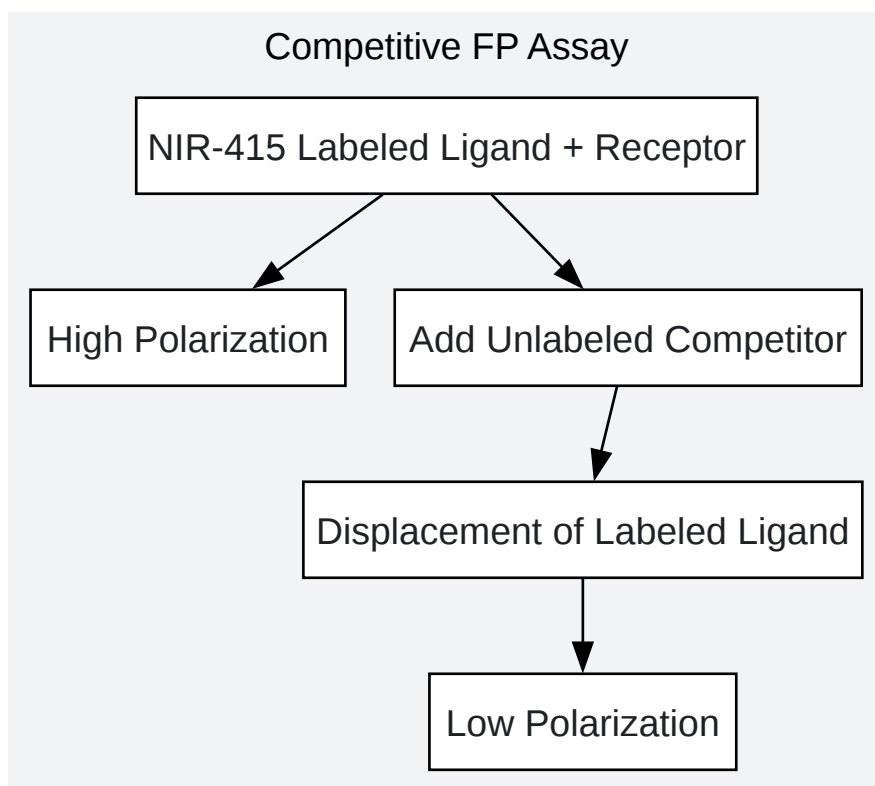
- Assay Plate Setup: a. Add a fixed volume of the NIR-415 labeled protein solution to each well of a microplate. b. Add an equal volume of the serially diluted unlabeled ligand to the wells. Include wells with buffer only as a negative control.
- Incubation: Incubate the plate at room temperature for 30 minutes to 2 hours to allow the binding reaction to reach equilibrium. The incubation time may need to be optimized for specific binding partners.
- Measurement: a. Measure the fluorescence polarization (in millipolarization units, mP) of each well using a microplate reader equipped with appropriate filters for NIR-415.
- Data Analysis: a. Plot the change in mP as a function of the ligand concentration. b. Fit the data to a suitable binding model (e.g., one-site binding) to determine the dissociation constant (K_d).

Visualizations



Fluorescence Polarization (FP) Principle





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References

- 1. Near-infrared fluorescent probes: a next-generation tool for protein-labeling applications - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Near-infrared Molecular Probes for In Vivo Imaging - PMC [pmc.ncbi.nlm.nih.gov]
- 3. NEAR-INFRARED DYES: Probe Development and Applications in Optical Molecular Imaging - PMC [pmc.ncbi.nlm.nih.gov]
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